

Application Note: ^1H and ^{13}C NMR Spectral Analysis of 1-Pentadecene

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Compound of Interest

Compound Name: 1-Pentadecene

CAS No.: 27251-68-9

Cat. No.: B7799424

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Introduction

1-Pentadecene is a long-chain aliphatic alkene that serves as a valuable intermediate in organic synthesis and is a component of various natural products. Nuclear Magnetic Resonance (NMR) spectroscopy is an essential analytical technique for the structural elucidation and purity assessment of such compounds. This application note provides a detailed protocol and spectral analysis of **1-pentadecene** using ^1H and ^{13}C NMR spectroscopy. The data presented herein can be used as a reference for the characterization of **1-pentadecene** and related long-chain terminal alkenes.

Data Presentation

The ^1H and ^{13}C NMR spectral data for **1-pentadecene**, recorded in deuterated chloroform (CDCl_3), are summarized in the tables below. These tables provide chemical shifts (δ), multiplicities, coupling constants (J), and assignments for the key signals.

Table 1: ¹H NMR Spectral Data of 1-Pentadecene in CDCl₃

Signal	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)	Integration	Assignment
H-1a	~4.92	ddt	J _{trans} = 17.0, J _{gem} = 1.8, J _{allylic} = 1.4	1H	=CHH (trans to H-2)
H-1b	~4.98	ddt	J _{cis} = 10.2, J _{gem} = 1.8, J _{allylic} = 1.4	1H	=CHH (cis to H-2)
H-2	~5.81	ddt	J _{trans} = 17.0, J _{cis} = 10.2, J _{vicinal} = 6.7	1H	-CH=
H-3	~2.04	m	-	2H	=CH-CH ₂ -
H-4 to H-14	~1.26	br s	-	22H	-(CH ₂) ₁₁ -
H-15	~0.88	t	J = 6.8	3H	-CH ₃

Note: The chemical shifts for the vinylic protons (H-1a, H-1b, and H-2) are complex multiplets. The provided values are approximate centers of the multiplets. Coupling constants are typical values for terminal alkenes.

Table 2: ¹³C NMR Spectral Data of 1-Pentadecene in CDCl₃[1]

Carbon	Chemical Shift (δ , ppm)	Assignment
C-1	114.1	=CH ₂
C-2	139.2	-CH=
C-3	33.9	=CH-CH ₂ -
C-4	29.1	-CH ₂ -
C-5 to C-12	29.3 - 29.7	-(CH ₂) ₈ -
C-13	31.9	-CH ₂ -
C-14	22.7	-CH ₂ -
C-15	14.1	-CH ₃

Note: The assignments for the central methylene carbons (C-5 to C-12) are approximate due to signal overlap in the broadband-decoupled spectrum.

Experimental Protocols

A detailed methodology for acquiring high-quality ¹H and ¹³C NMR spectra of **1-pentadecene** is provided below.

Sample Preparation

- **Sample Quantity:** For ¹H NMR, dissolve 5-10 mg of **1-pentadecene** in approximately 0.6 mL of deuterated chloroform (CDCl₃). For ¹³C NMR, a more concentrated sample of 20-50 mg in 0.6 mL of CDCl₃ is recommended to achieve a good signal-to-noise ratio in a reasonable time.
- **Solvent:** Use high-purity CDCl₃ containing tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).
- **NMR Tube:** Transfer the solution to a clean, dry 5 mm NMR tube. Ensure the sample height is sufficient to be within the detection region of the NMR probe (typically 4-5 cm).

- Filtration: If any solid particles are present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into the NMR tube to avoid magnetic field inhomogeneities.

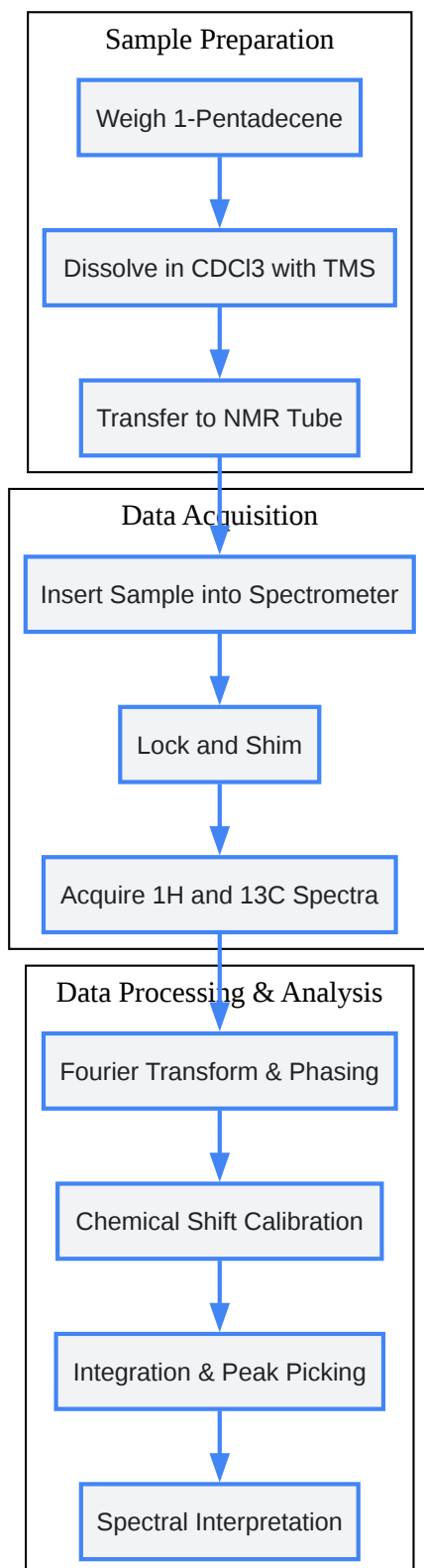
NMR Data Acquisition

- Instrumentation: The spectra should be acquired on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Locking and Shimming: Insert the sample into the spectrometer and lock onto the deuterium signal of the CDCl₃. Perform automated or manual shimming to optimize the magnetic field homogeneity and obtain sharp, symmetrical peaks.
- ¹H NMR Parameters:
 - Pulse Sequence: Standard single-pulse experiment.
 - Number of Scans (NS): 8 to 16 scans are typically sufficient.
 - Acquisition Time (AQ): 2-4 seconds.
 - Relaxation Delay (D1): 1-2 seconds.
 - Spectral Width: Set to cover the expected range of proton signals (e.g., 0 to 10 ppm).
- ¹³C NMR Parameters:
 - Pulse Sequence: Standard proton-decoupled single-pulse experiment.
 - Number of Scans (NS): A higher number of scans (e.g., 1024 or more) is generally required due to the low natural abundance of ¹³C.
 - Acquisition Time (AQ): 1-2 seconds.
 - Relaxation Delay (D1): 2-5 seconds. A longer delay may be necessary for the quantitative analysis of quaternary carbons, though none are present in **1-pentadecene**.
 - Spectral Width: Set to cover the expected range of carbon signals (e.g., 0 to 150 ppm).
- Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase the spectrum to obtain pure absorption lineshapes.
- Calibrate the chemical shift scale using the TMS signal at 0.00 ppm.
- Integrate the signals in the ^1H NMR spectrum.
- Perform peak picking to identify the chemical shifts of all signals.

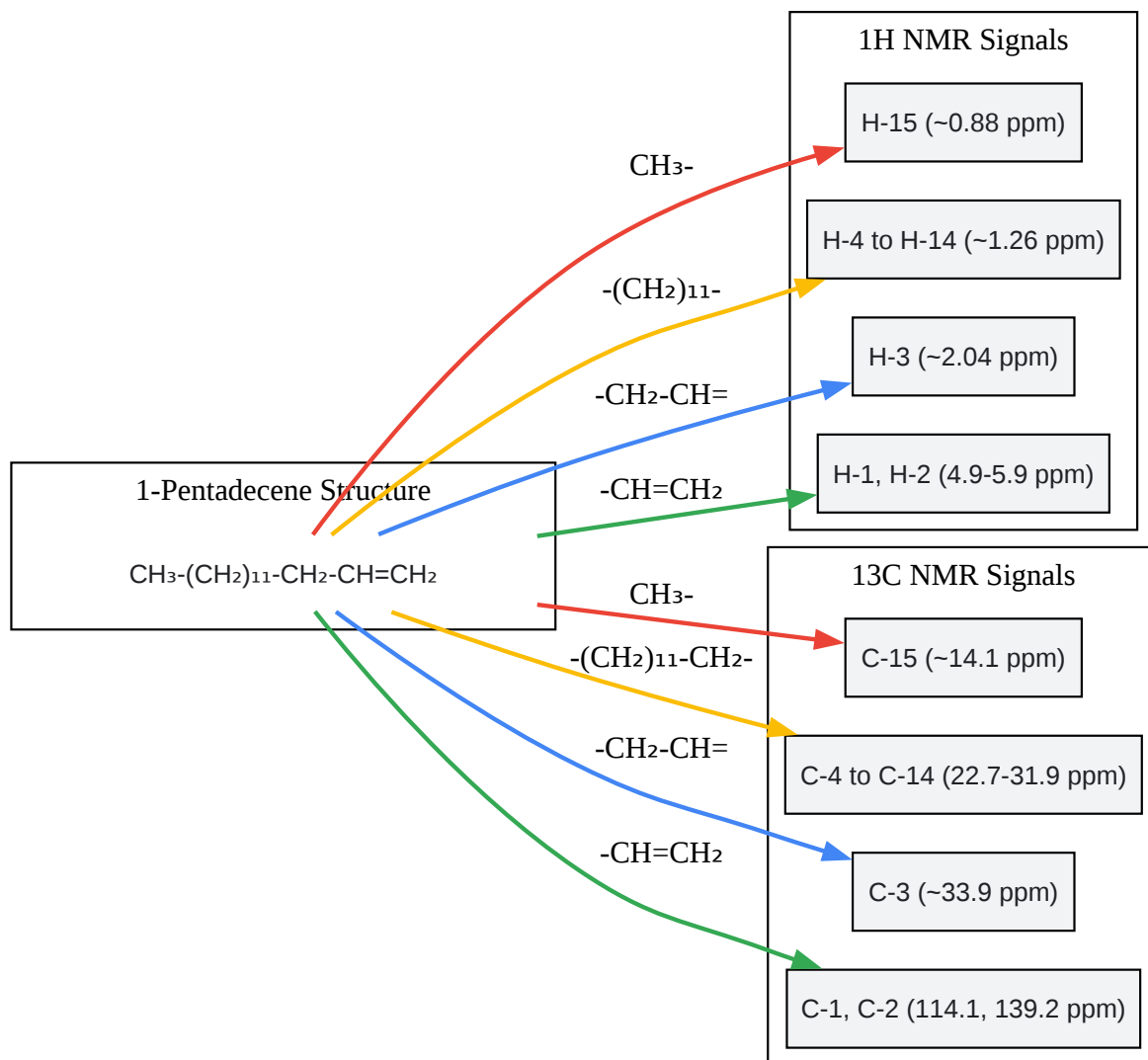
Mandatory Visualization

The following diagrams illustrate the experimental workflow and the structural correlations for the NMR analysis of **1-pentadecene**.



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Caption: Experimental workflow for NMR analysis of **1-Pentadecene**.



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Caption: Structural correlations of ¹H and ¹³C NMR signals for **1-Pentadecene**.

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